

A Comprehensive Technical Guide to the Solubility of Cobalt Sulfate Heptahydrate

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Compound of Interest

Compound Name: Cobalt sulfate heptahydrate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the solubility of **cobalt sulfate heptahydrate** ($\text{CoSO}_4 \cdot 7\text{H}_2\text{O}$) in various solvents. This information is critical for a range of applications, from the development of novel drug delivery systems to the synthesis of advanced materials. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

Solubility Data

The solubility of **cobalt sulfate heptahydrate** is highly dependent on the solvent and temperature. The following tables summarize the available quantitative and qualitative solubility data.

Table 1: Solubility of Cobalt Sulfate Heptahydrate in Water

Temperature (°C)	Solubility (g/100 mL)
3	60.4[1]
20	36.2[2]
21.1 (70°F)	~39.8 (calculated from 35.040 lb/100 lb water) [1]
70	67[1]
100	84[1]

Table 2: Solubility of Cobalt Sulfate Heptahydrate in Organic Solvents

Solvent	Solubility	Reference
Methanol	Particularly soluble, 54.5 g/100 cc at 18°C.[1][3][4]	[1][3][4]
Ethanol	Slightly soluble, 2.5 g/100 cc at 3°C.[1][2][3][4]	[1][2][3][4]
Acetone	No specific data found, but generally considered insoluble in non-polar solvents.[5]	[5]

Experimental Protocol for Determining Solubility

The following is a standard methodology for determining the solubility of an inorganic salt like **cobalt sulfate heptahydrate** as a function of temperature. This protocol is based on established laboratory practices for generating solubility curves.[6][7]

Objective: To determine the solubility of **cobalt sulfate heptahydrate** in water at various temperatures.

Materials:

- **Cobalt sulfate heptahydrate** ($\text{CoSO}_4 \cdot 7\text{H}_2\text{O}$)

- Distilled or deionized water
- 25 x 250-mm test tube with a 2-hole rubber stopper
- Thermometer
- Glass or wire stirring rod
- Beaker
- Hot plate or Bunsen burner
- Analytical balance
- Watch glass or evaporating dish
- Drying oven

Procedure:

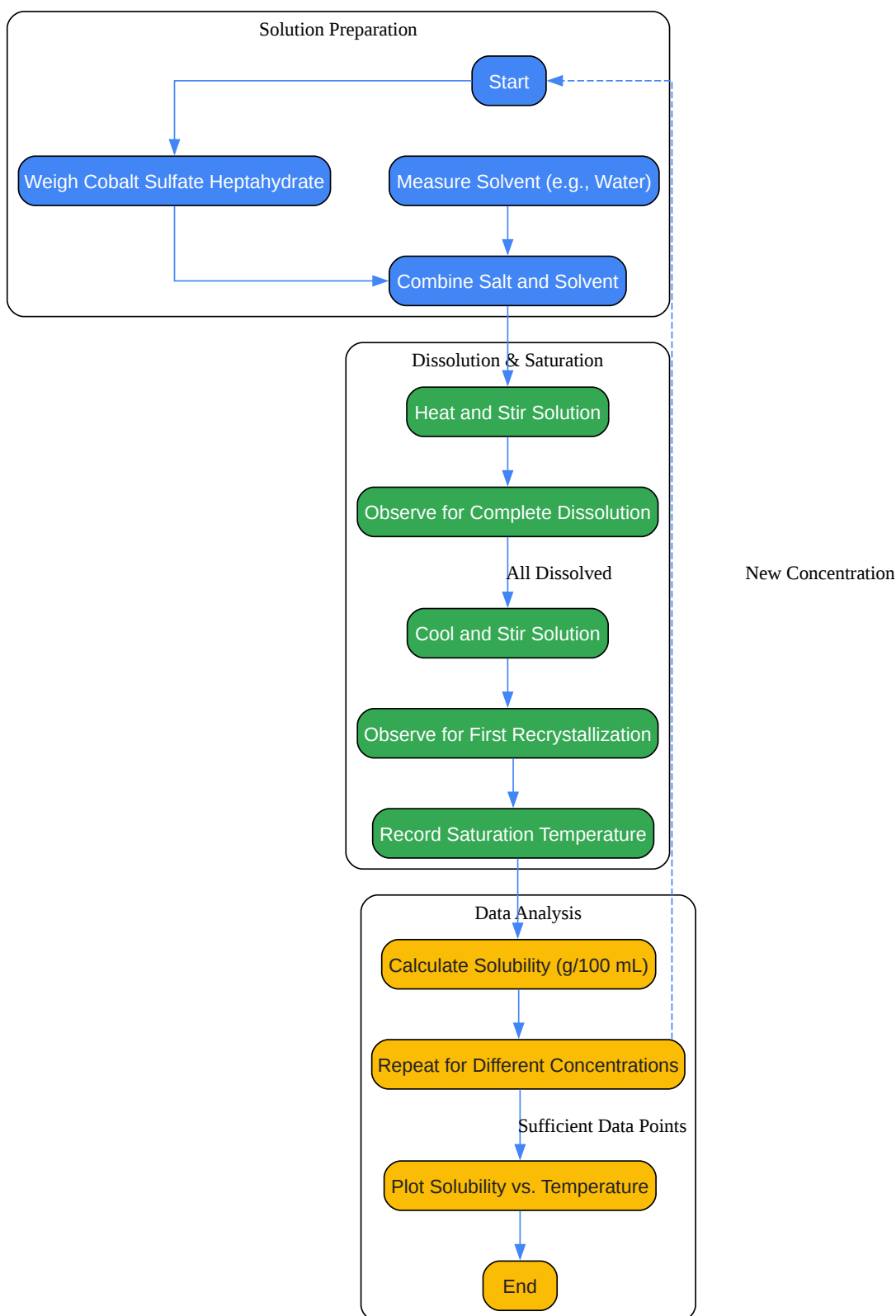
- Preparation of a Saturated Solution:
 - Accurately weigh a known amount of **cobalt sulfate heptahydrate** and transfer it to the test tube.
 - Add a measured volume of distilled water to the test tube.
 - Insert the rubber stopper fitted with a thermometer and a stirring rod. The thermometer bulb should be submerged in the solution but not touching the bottom of the test tube.
- Heating and Dissolution:
 - Gently heat the test tube in a water bath (a beaker of water on a hot plate) while continuously stirring the solution with the stirring rod.
 - Continue heating and stirring until all the **cobalt sulfate heptahydrate** has completely dissolved.
- Determining the Saturation Temperature:

- Once all the salt has dissolved, remove the test tube from the water bath.
- Allow the solution to cool slowly while continuing to stir.
- Carefully observe the solution for the first sign of recrystallization (the appearance of a solid).
- The temperature at which recrystallization begins is the saturation temperature for that specific concentration of the salt. Record this temperature.
- Varying Concentrations:
 - To obtain a solubility curve, repeat steps 1-3 with different known masses of **cobalt sulfate heptahydrate** or by adding a known volume of water to the existing solution to dilute it.^[6] This will yield a series of saturation temperatures for different concentrations.
- Gravimetric Determination (Alternative Method):
 - Prepare saturated solutions at different constant temperatures (e.g., in a temperature-controlled water bath).
 - Once equilibrium is reached (no more salt dissolves), carefully decant a known volume of the supernatant (the clear liquid above the undissolved solid).
 - Weigh a clean, dry watch glass or evaporating dish.
 - Transfer the known volume of the saturated solution to the weighed dish.
 - Gently heat the dish to evaporate the water completely. A drying oven set at a low temperature (e.g., 110°C) is suitable.
 - Once all the water has evaporated and the dish has cooled to room temperature in a desiccator, weigh the dish again.
 - The difference in mass corresponds to the mass of the dissolved **cobalt sulfate heptahydrate**.
 - Calculate the solubility in grams per 100 mL of water.

- Data Analysis:
 - Plot the solubility (in g/100 mL of water) on the y-axis against the saturation temperature (°C) on the x-axis to construct a solubility curve.

Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **cobalt sulfate heptahydrate**.



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